

Application Notes and Protocols: ESI-09 Stock Solution Preparation and Storage

Author: BenchChem Technical Support Team. **Date:** February 2026

Compound of Interest

Compound Name: ESI-09

Cat. No.: B1232539

[Get Quote](#)

These application notes provide a comprehensive guide for researchers, scientists, and drug development professionals on the accurate preparation and optimal storage of **ESI-09** stock solutions. Adherence to these protocols is critical for ensuring the compound's integrity, maximizing its efficacy in experimental settings, and obtaining reproducible results.

Introduction to ESI-09: A Selective EPAC Inhibitor

ESI-09 is a cell-permeable small molecule that functions as a potent and selective inhibitor of the Exchange Proteins Directly Activated by cAMP (EPAC1 and EPAC2).[1][2] Cyclic AMP (cAMP) is a ubiquitous second messenger that mediates a wide array of physiological processes. While many of its effects are mediated through Protein Kinase A (PKA), the discovery of EPAC proteins revealed a PKA-independent branch of cAMP signaling. **ESI-09** specifically targets the cAMP-binding domain of EPAC, thereby inhibiting its guanine nucleotide exchange factor (GEF) activity towards the small GTPases Rap1 and Rap2. This selectivity makes **ESI-09** an invaluable tool for dissecting the specific roles of EPAC-mediated signaling pathways in various cellular processes, including cell adhesion, migration, and insulin secretion.[1]

Physicochemical Properties and Solubility Characteristics

A thorough understanding of **ESI-09**'s physicochemical properties is fundamental to its proper handling and use in experimental settings.

Property	Value	Source(s)
CAS Number	263707-16-0	[1][3]
Molecular Formula	C ₁₆ H ₁₅ ClN ₄ O ₂	[3][4]
Molecular Weight	330.77 g/mol	[3][5]
Appearance	Yellow to orange crystalline solid/powder	[4][6]
Purity	≥95% (typically ≥98% by HPLC)	[1]

The solubility of **ESI-09** is a critical parameter for the preparation of stock and working solutions. It is highly soluble in organic solvents but exhibits very limited solubility in aqueous solutions.[7]

Solvent	Solubility	Source(s)
DMSO	≥ 47 mg/mL (≥ 142.09 mM) to 100 mg/mL	[6]
Ethanol	~6.62 mg/mL (20 mM) to 14.98 mg/mL (45.3 mM)	[7]
Water	5.95 ± 0.83 µg/mL (18.0 ± 2.5 µM)	[7]

Causality Behind Solvent Choice: The high solubility of **ESI-09** in dimethyl sulfoxide (DMSO) makes it the recommended solvent for preparing concentrated stock solutions. The use of fresh, anhydrous DMSO is advised as moisture can negatively impact the solubility of the compound.[5] Due to its poor aqueous solubility, preparing working solutions directly in aqueous buffers is not recommended as it can lead to precipitation and inaccurate concentrations.[7] It is crucial to maintain the final DMSO concentration in the experimental medium at a low, non-toxic level (typically <0.1% v/v) to avoid solvent-induced artifacts.

Experimental Protocol: Preparation of a 10 mM ESI-09 Stock Solution in DMSO

This protocol details the step-by-step procedure for preparing a 10 mM stock solution of **ESI-09**.

Materials:

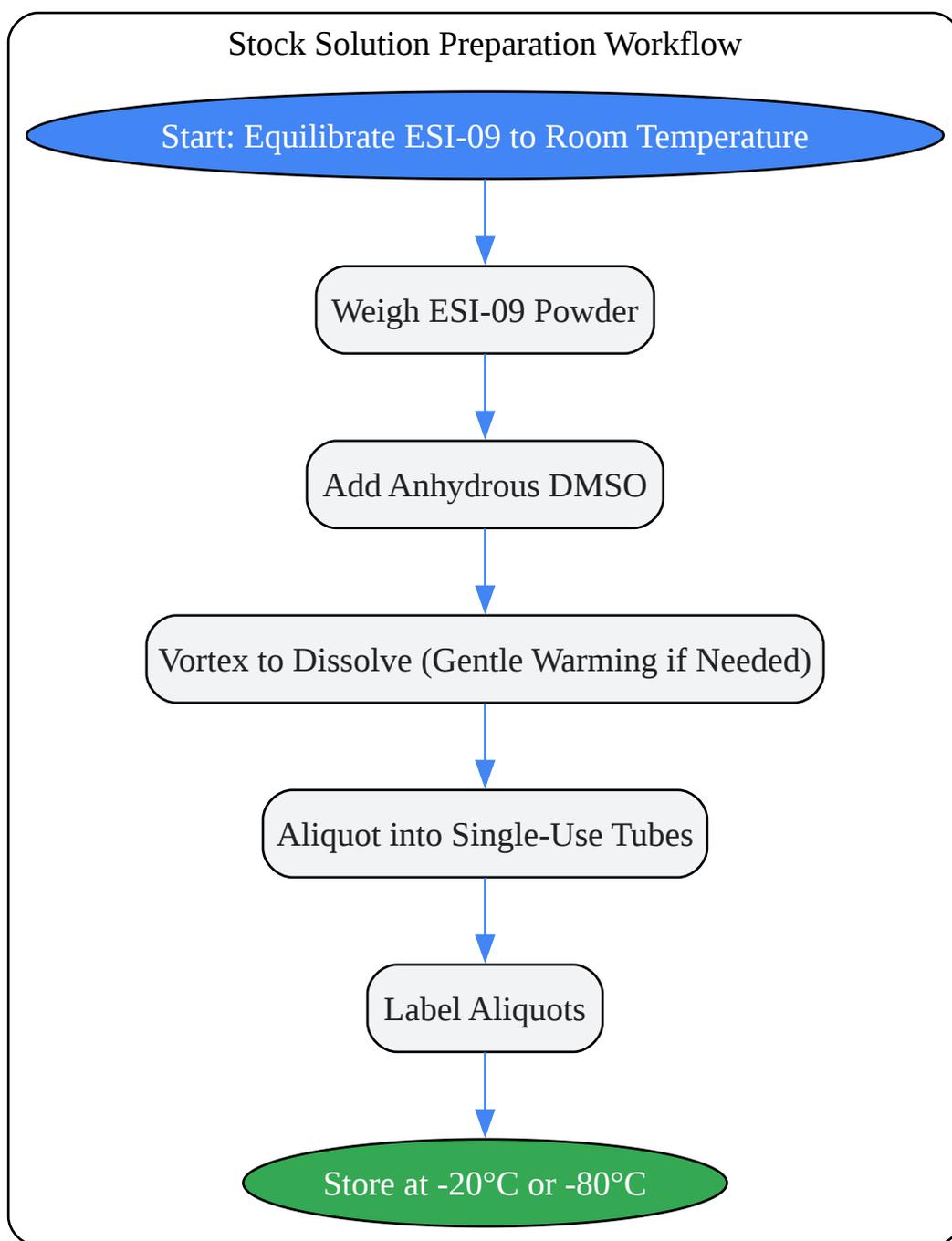
- **ESI-09** powder
- Anhydrous, sterile Dimethyl Sulfoxide (DMSO)
- Sterile, amber or opaque microcentrifuge tubes or vials
- Calibrated precision balance
- Vortex mixer
- Pipettes and sterile filter tips

Procedure:

- **Pre-weighing Preparation:** Before opening, allow the vial of **ESI-09** powder to equilibrate to room temperature for at least 15-20 minutes. This prevents the condensation of atmospheric moisture onto the compound, which can affect its stability and weighing accuracy.
- **Weighing ESI-09:** On a calibrated analytical balance, carefully weigh out the desired amount of **ESI-09** powder. For example, to prepare 1 mL of a 10 mM stock solution, weigh 3.308 mg of **ESI-09** (Molecular Weight: 330.77 g/mol).
- **Solvent Addition:** Add the appropriate volume of anhydrous, sterile DMSO to the vial containing the **ESI-09** powder. To continue the example, add 1 mL of DMSO to the 3.308 mg of **ESI-09**.
- **Dissolution:** Tightly cap the vial and vortex thoroughly for 1-2 minutes until the **ESI-09** is completely dissolved. Gentle warming in a 37°C water bath can be used to aid dissolution if

necessary, but prolonged heating should be avoided. Visually inspect the solution to ensure there are no visible particulates.

- Aliquoting: To minimize freeze-thaw cycles, which can degrade the compound, it is highly recommended to aliquot the stock solution into smaller, single-use volumes in sterile, amber or opaque microcentrifuge tubes. The volume of the aliquots should be tailored to the typical experimental needs.
- Labeling: Clearly label each aliquot with the compound name (**ESI-09**), concentration (10 mM), solvent (DMSO), and the date of preparation.



[Click to download full resolution via product page](#)

Caption: Workflow for **ESI-09** Stock Solution Preparation.

Storage and Stability of **ESI-09** Stock Solutions

Proper storage is paramount to maintaining the chemical integrity and biological activity of **ESI-09**.

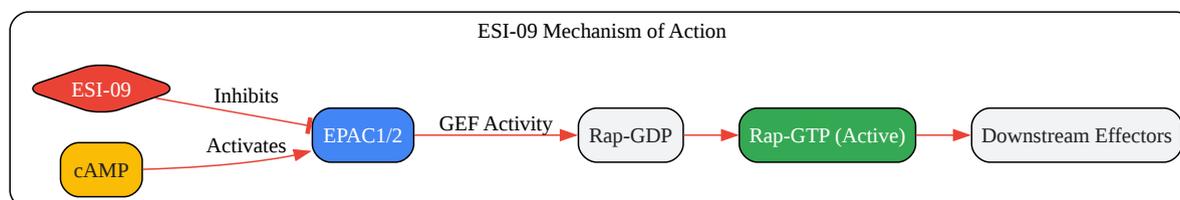
Storage Condition	Shelf Life	Source(s)
Solid Powder	3 years at -20°C	[5]
Stock Solution in DMSO	Up to 3 months at -20°C; 1 year at -80°C	[4][5]

Key Storage Recommendations:

- Temperature: For long-term storage, it is recommended to store **ESI-09** stock solutions at -80°C.[5] For shorter-term storage (up to 3 months), -20°C is acceptable.[4]
- Light Protection: **ESI-09** should be protected from light.[4] Store aliquots in amber or opaque tubes, or in a light-blocking container.
- Freeze-Thaw Cycles: Avoid repeated freeze-thaw cycles as this can lead to degradation of the compound. Aliquoting into single-use volumes is the most effective way to mitigate this.

Mechanism of Action: EPAC Inhibition

ESI-09 acts as a competitive antagonist at the cAMP-binding site of both EPAC1 and EPAC2, with IC₅₀ values of 3.2 μM and 1.4 μM, respectively.[1][5] By occupying this site, **ESI-09** prevents the cAMP-induced conformational change that is necessary for EPAC to function as a GEF for Rap GTPases. This leads to the inhibition of downstream signaling pathways regulated by EPAC. It is important to note that **ESI-09** displays high selectivity for EPAC over PKA.[1][5]



[Click to download full resolution via product page](#)

Caption: Simplified Signaling Pathway of **ESI-09** Inhibition.

Considerations for Use in Cell-Based Assays

Given the low aqueous solubility of **ESI-09**, it is crucial to be mindful of its behavior in aqueous cell culture media.^[7] At concentrations above 25 μM , **ESI-09** has been reported to potentially act as a non-specific protein denaturant, likely due to aggregation.^{[7][8]} Therefore, it is recommended to use **ESI-09** at concentrations well below this threshold in cellular assays to ensure specific, on-target effects. When diluting the DMSO stock solution into aqueous media, ensure rapid and thorough mixing to minimize the risk of precipitation.

References

- Merck Millipore. (n.d.). EPAC Inhibitor, **ESI-09** - CAS 263707-16-0 - Calbiochem. Retrieved from [\[Link\]](#)
- Merck Millipore. (n.d.). EPAC Inhibitor, **ESI-09** - CAS 263707-16-0 - Calbiochem. Retrieved from [\[Link\]](#)
- Zhu, Y., et al. (2015). Biochemical and Pharmacological Characterizations of **ESI-09** Based EPAC Inhibitors. *Scientific Reports*, 5, 1-13. Retrieved from [\[Link\]](#)
- Rehmann, H. (2013). Recent Advances in EPAC-Targeted Therapies: A Biophysical Perspective. *International Journal of Molecular Sciences*, 14(7), 14314-14333. Retrieved from [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. caymanchem.com [caymanchem.com]

- [2. ESI-09 ≥98% \(HPLC\), EPAC Inhibitor, powder | Sigma-Aldrich \[merckmillipore.com\]](#)
- [3. medkoo.com \[medkoo.com\]](#)
- [4. merckmillipore.com \[merckmillipore.com\]](#)
- [5. selleckchem.com \[selleckchem.com\]](#)
- [6. medchemexpress.com \[medchemexpress.com\]](#)
- [7. Biochemical and Pharmacological Characterizations of ESI-09 Based EPAC Inhibitors: Defining the ESI-09 “Therapeutic Window” - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [8. Recent Advances in EPAC-Targeted Therapies: A Biophysical Perspective - PMC \[pmc.ncbi.nlm.nih.gov\]](#)
- [To cite this document: BenchChem. \[Application Notes and Protocols: ESI-09 Stock Solution Preparation and Storage\]. BenchChem, \[2026\]. \[Online PDF\]. Available at: \[https://www.benchchem.com/product/b1232539#esi-09-stock-solution-preparation-and-storage\]](#)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com